

The RPP30 Gene: A Comprehensive Technical Guide to its Localization and Expression

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Compound of Interest

Compound Name: *PP30*

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Abstract

Ribonuclease P protein subunit p30 (**RPP30**) is a highly conserved protein and an essential component of the ribonucleoprotein complexes Ribonuclease P (RNase P) and Ribonuclease MRP (RNase MRP). These enzymes play a critical role in the maturation of transfer RNA (tRNA) and ribosomal RNA (rRNA), respectively. Given its stable transcriptional expression across a wide array of human tissues, **RPP30** is frequently utilized as a reliable internal reference gene in quantitative PCR (qPCR) analyses.^{[1][2]} However, emerging evidence indicates that aberrant **RPP30** expression is associated with the pathogenesis of certain diseases, including cancer, highlighting its potential as a diagnostic and prognostic biomarker. This technical guide provides an in-depth overview of the localization and expression patterns of the **RPP30** gene, detailed experimental protocols for its study, and a summary of its involvement in cellular pathways.

Gene and Protein Overview

- Gene Symbol: **RPP30**
- Full Name: Ribonuclease P/MRP Subunit P30
- NCBI Gene ID:^[3](--INVALID-LINK--)

- Function: As a protein subunit of RNase P and RNase MRP, **RPP30** is integral to the endonucleolytic cleavage of precursor tRNA and pre-rRNA sequences.^{[4][5]} This function is fundamental to protein synthesis and ribosome biogenesis.

Chromosomal and Subcellular Localization

RPP30 is located on the long (q) arm of chromosome 10 at position 23.31.

Functionally, **RPP30** is a key component of two major ribonucleoprotein complexes:

- Ribonuclease P (RNase P): Primarily localized in the nucleus, where it is responsible for the 5'-end processing of precursor tRNAs.
- Ribonuclease MRP (RNase MRP): Found in both the nucleus and mitochondria, where it is involved in the processing of pre-rRNA and mitochondrial RNA.

This dual localization underscores the multifaceted role of **RPP30** in cellular RNA processing.

RPP30 Gene Expression Patterns

The RNA expression of **RPP30** is relatively stable and widely distributed across various human tissues, making it a dependable housekeeping gene for experimental normalization.^[2]

However, protein expression levels can show more variability among different tissues.^[2]

Expression in Healthy Human Tissues

The following tables summarize the relative RNA and protein expression of **RPP30** across a selection of healthy human tissues, compiled from publicly available databases.

Table 1: **RPP30** RNA Expression in Healthy Human Tissues

Tissue	Relative RNA Expression Level
Testis	High
Lymph Node	High
Heart	Moderate
Kidney	Moderate
Lung	Moderate
Thymus	Moderate
Brain	Low to Moderate
Pancreas	Low

Data compiled from NCBI, InterPro, and GeneCards databases as cited in recent literature.[\[2\]](#)

Table 2: **RPP30** Protein Expression in Healthy Human Tissues

Tissue	Relative Protein Expression Level
Brain	Weak
Colon	Weak
Liver	Weak
Lymph Node	Weak
Ovary	Weak
Spinal Cord	Weak

Note: Protein expression can be less stable and more variable than RNA expression.[\[2\]](#)

Expression in Disease States

While generally stable, dysregulation of **RPP30** expression has been implicated in several diseases, most notably cancer.

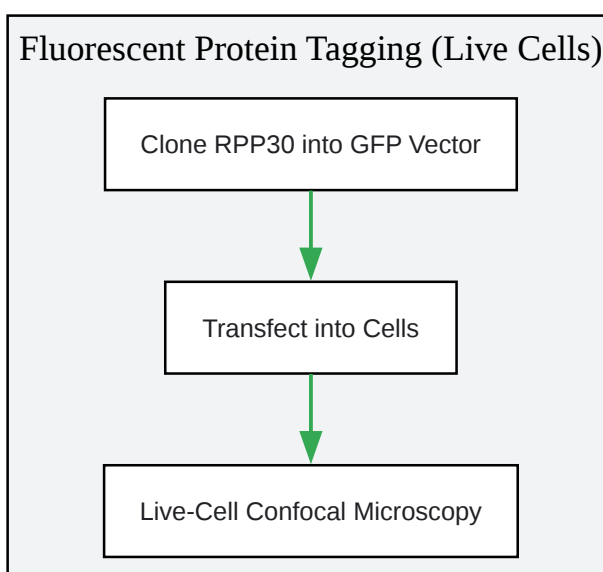
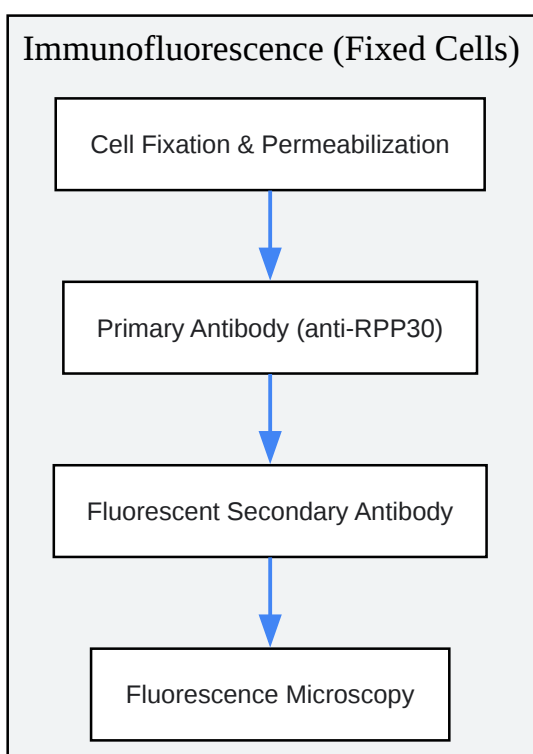
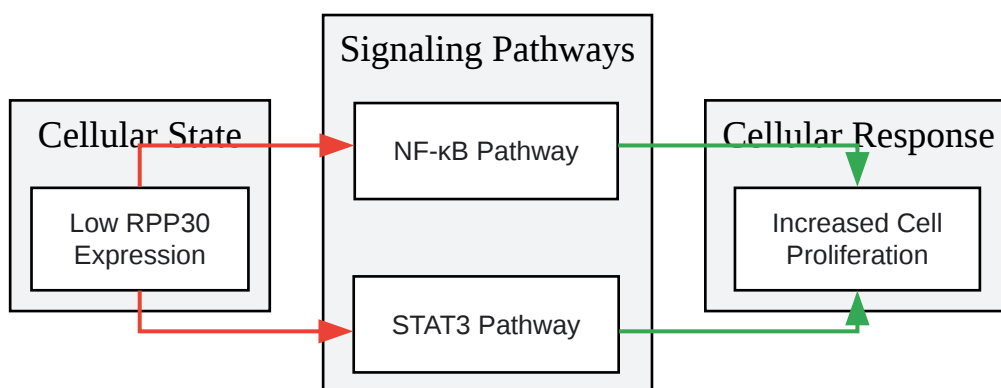
Table 3: **RPP30** Expression in Disease

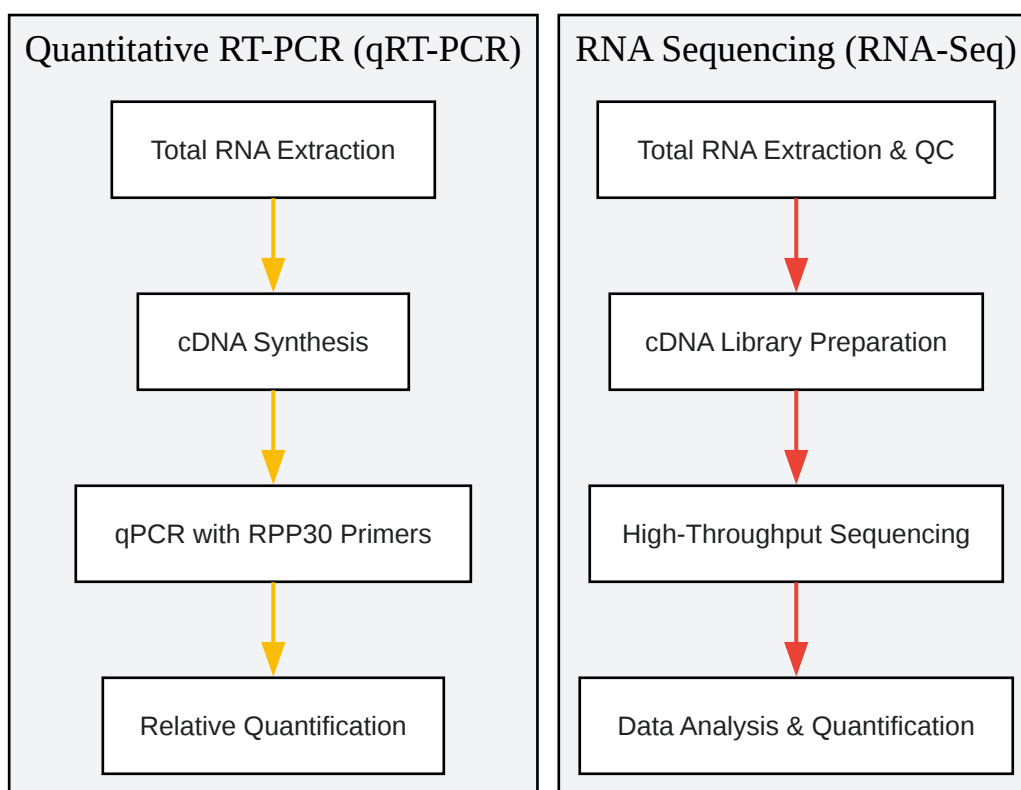
Disease	Expression Change	Associated Findings
Glioblastoma (GBM)	Decreased	May act as a transcriptional regulator; decreased expression in the elderly could be a risk factor.[2][6]
Gastric Cancer (GC)	Increased	High expression correlates with disease progression and poor survival; promotes tumorigenesis.[5] Found to be upregulated in GC tissues compared to para-cancerous tissues.[7]
Acute Myeloid Leukemia (AML)	-	May aid in the detection and monitoring of NPM1-mutated AML.[2]

Signaling Pathways and Molecular Interactions

RPP30's primary role is within the RNase P and RNase MRP complexes. However, recent studies have begun to elucidate its involvement in broader signaling pathways, particularly in the context of cancer.

In glioblastoma, knockdown of **RPP30** has been shown to activate the STAT3 and NF- κ B pathways, which are known to be involved in cell proliferation and inflammation.[6]





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References

- 1. New insights into the role of ribonuclease P protein subunit p30 from tumor to internal reference - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. New insights into the role of ribonuclease P protein subunit p30 from tumor to internal reference - PMC [pmc.ncbi.nlm.nih.gov]
- 3. compartments.jensenlab.org [compartments.jensenlab.org]
- 4. Frontiers | RPP30 is a novel diagnostic and prognostic biomarker for gastric cancer [frontiersin.org]
- 5. researchgate.net [researchgate.net]

- 6. researchgate.net [researchgate.net]
- 7. Experimental validation of predicted subcellular localizations of human proteins - PMC [pmc.ncbi.nlm.nih.gov]
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